

# Solid-Phase Extraction (SPE) Cleanup for Fenhexamid Analysis: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fenhexamid*

Cat. No.: *B1672505*

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) cleanup of **fenhexamid** from various matrices prior to analytical determination. The methodologies outlined are essential for accurate and reliable quantification of this fungicide in research, quality control, and safety assessment settings.

## Introduction

**Fenhexamid** is a widely used fungicide for the control of *Botrytis cinerea* on a variety of fruits and vegetables. Its determination in different sample types, including food, environmental, and biological matrices, is crucial for monitoring residues and ensuring consumer safety. Sample preparation, particularly the cleanup step, is critical to remove interfering substances that can affect the accuracy and sensitivity of analytical methods such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC). Solid-phase extraction (SPE) is a robust and efficient technique for the cleanup and concentration of **fenhexamid** from complex sample extracts.

This application note details various SPE protocols for **fenhexamid** analysis, including the selection of appropriate sorbents, solvents, and elution procedures. Quantitative data from different studies are summarized to facilitate method selection and optimization.

## Data Presentation: Quantitative Performance of SPE Cleanup for Fenhexamid Analysis

The following tables summarize the quantitative data from various studies on the SPE cleanup of **fenhexamid** in different matrices. These tables provide a comparative overview of the recovery rates, limits of detection (LOD), and limits of quantification (LOQ) achieved with different SPE methods.

| Matrix                    | SPE Sorbent  | Analytical Method | Recovery (%)   | LOD / LOQ                              | Reference           |
|---------------------------|--|-------------------|----------------|--|---------------------|
| Animal & Fishery Products | Octadecylsilanized silica gel & Graphitized carbon black | LC-MS/MS          | Not Specified  | LOQ: 0.01 mg/kg                        | <a href="#">[1]</a> |
| Fruit Samples             | Not Specified  | Not Specified     | 82.7 - 117.7   | 0.25 - 9.0 ng/g                        | <a href="#">[2]</a> |
| Soil                      | Dispersive SPE (d-SPE) with PSA and MgSO <sub>4</sub>    | Not Specified     | Not Specified  | Not Specified                          | <a href="#">[3]</a> |
| Greenhouse Air            | C18 or Supelpak-2  | HPLC-UV           | Good stability | Below 0.50 µg/m <sup>3</sup> after 12h | <a href="#">[4]</a> |
| Water                     | No SPE (direct injection)                                | HPLC/UV           | Not Applicable | 0.01 mg/L                              | <a href="#">[5]</a> |

## Experimental Protocols

Detailed methodologies for key experiments involving SPE cleanup of **fenhexamid** are provided below.

## Protocol 1: SPE Cleanup of Fenhexamid from Animal and Fishery Products using Dual Cartridges

This protocol is adapted from a method for the analysis of **fenhexamid** in muscle, liver, kidney, milk, egg, fish, and shellfish.<sup>[1]</sup>

1. Sample Extraction: a. To 10.0 g of homogenized sample, add 30 mL of 1.5 mol/L phosphoric acid and mix thoroughly. b. Add 100 mL of acetone, homogenize, and filter with suction. c. Re-extract the residue with 50 mL of acetone and combine the filtrates. d. Adjust the final volume to 200 mL with acetone. e. Take a 4 mL aliquot of the extract and add 16 mL of 1 vol% formic acid.
2. SPE Cartridge Conditioning: a. Condition an octadecylsilanized silica gel cartridge (1,000 mg) by passing 5 mL of acetonitrile followed by 5 mL of water, and discard the effluent.<sup>[1]</sup> b. Condition a graphitized carbon black cartridge (500 mg) by passing 5 mL of acetonitrile followed by 5 mL of water, and discard the effluent.<sup>[1]</sup>
3. Sample Loading and Washing: a. Load the prepared extract onto the conditioned octadecylsilanized silica gel cartridge. b. Wash the cartridge with 10 mL of 1 vol% formic acid-acetonitrile/water (3:7, v/v) and discard the effluent.<sup>[1]</sup> c. Connect the graphitized carbon black cartridge to the bottom of the octadecylsilanized silica gel cartridge. d. Pass 10 mL of 1 vol% formic acid-acetonitrile/water (7:3, v/v) through the connected cartridges and discard the effluent.<sup>[1]</sup>
4. Elution: a. Remove the octadecylsilanized silica gel cartridge. b. Elute **fenhexamid** from the graphitized carbon black cartridge with 30 mL of 1 vol% formic acid in acetonitrile.<sup>[1]</sup>
5. Final Sample Preparation: a. Concentrate the eluate at below 40°C to dryness. b. Reconstitute the residue in exactly 2 mL of acetonitrile/water (1:1, v/v). c. The solution is now ready for LC-MS/MS analysis.

## Protocol 2: Dispersive SPE (d-SPE) Cleanup of Fenhexamid from Soil (Modified QuEChERS)

This protocol is based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for the extraction and cleanup of **fenhexamid** from soil samples.<sup>[3]</sup>

1. Sample Extraction: a. Weigh 10 g of homogenized soil into a 50 mL centrifuge tube. b. Add 10 mL of acetonitrile and vortex vigorously for 1 minute. c. Add 4 g of anhydrous  $\text{MgSO}_4$  and 1 g of NaCl. d. Immediately vortex for 1 minute to prevent salt clumping. e. Centrifuge at 4000 rpm for 5 minutes.
2. Dispersive SPE Cleanup: a. Transfer the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing 150 mg of primary secondary amine (PSA) and 900 mg of anhydrous  $\text{MgSO}_4$ .<sup>[3]</sup> b. Vortex for 30 seconds. c. Centrifuge at 4000 rpm for 5 minutes. d. The resulting supernatant is ready for analysis.

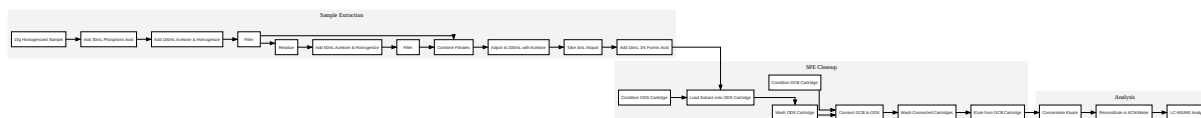
## Protocol 3: SPE Cleanup of Fenhexamid from Milk using Oasis PRiME HLB Cartridges

This protocol utilizes a simplified pass-through SPE cleanup method for the analysis of veterinary drug residues, including **fenhexamid**, in milk.

1. Sample Extraction and Protein Precipitation: a. To 1 mL of milk, add 4 mL of 0.2% formic acid in acetonitrile. b. Mix well and centrifuge for 5 minutes at 10,000 rpm to precipitate proteins. c. Use the supernatant for SPE cleanup.
2. SPE Cleanup (Pass-Through): a. Condition a 3 cc Oasis PRiME HLB Cartridge by passing through 3 mL of 0.2% formic acid in acetonitrile (this step is to facilitate gravity loading). b. Pass the supernatant from the extraction step through the conditioned cartridge and collect the eluate.
3. Final Sample Preparation: a. Evaporate the collected eluate to dryness under a gentle stream of nitrogen. b. Reconstitute the residue in 1 mL of 5% methanol in water. c. Filter the extract and transfer to a vial for UPLC-MS/MS analysis.

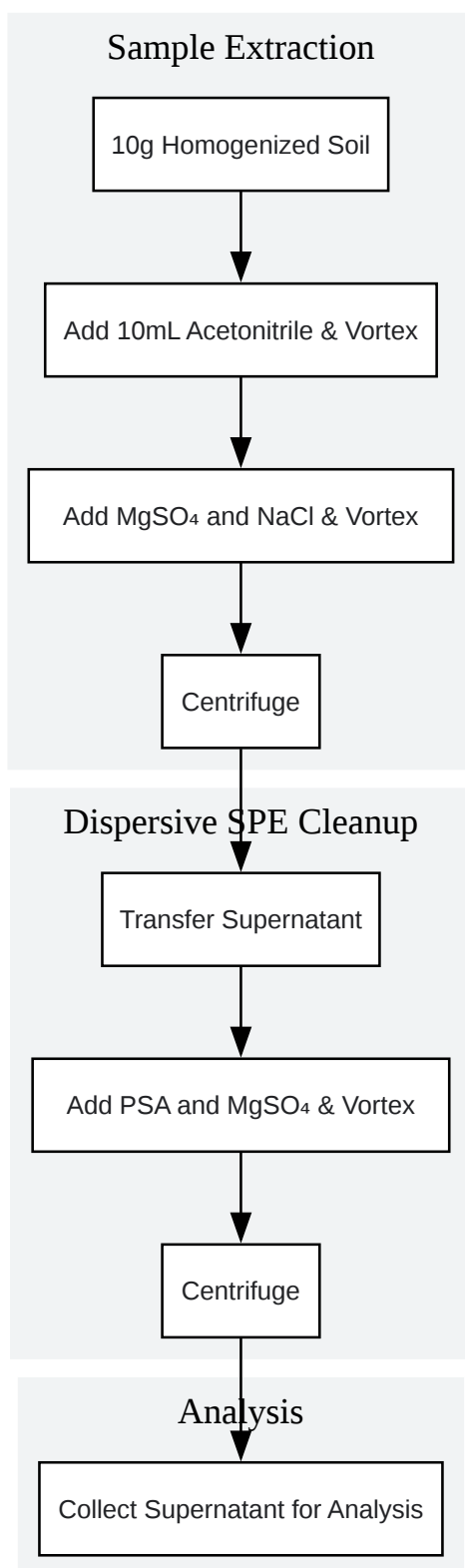
## Visualizations

## Experimental Workflow Diagrams



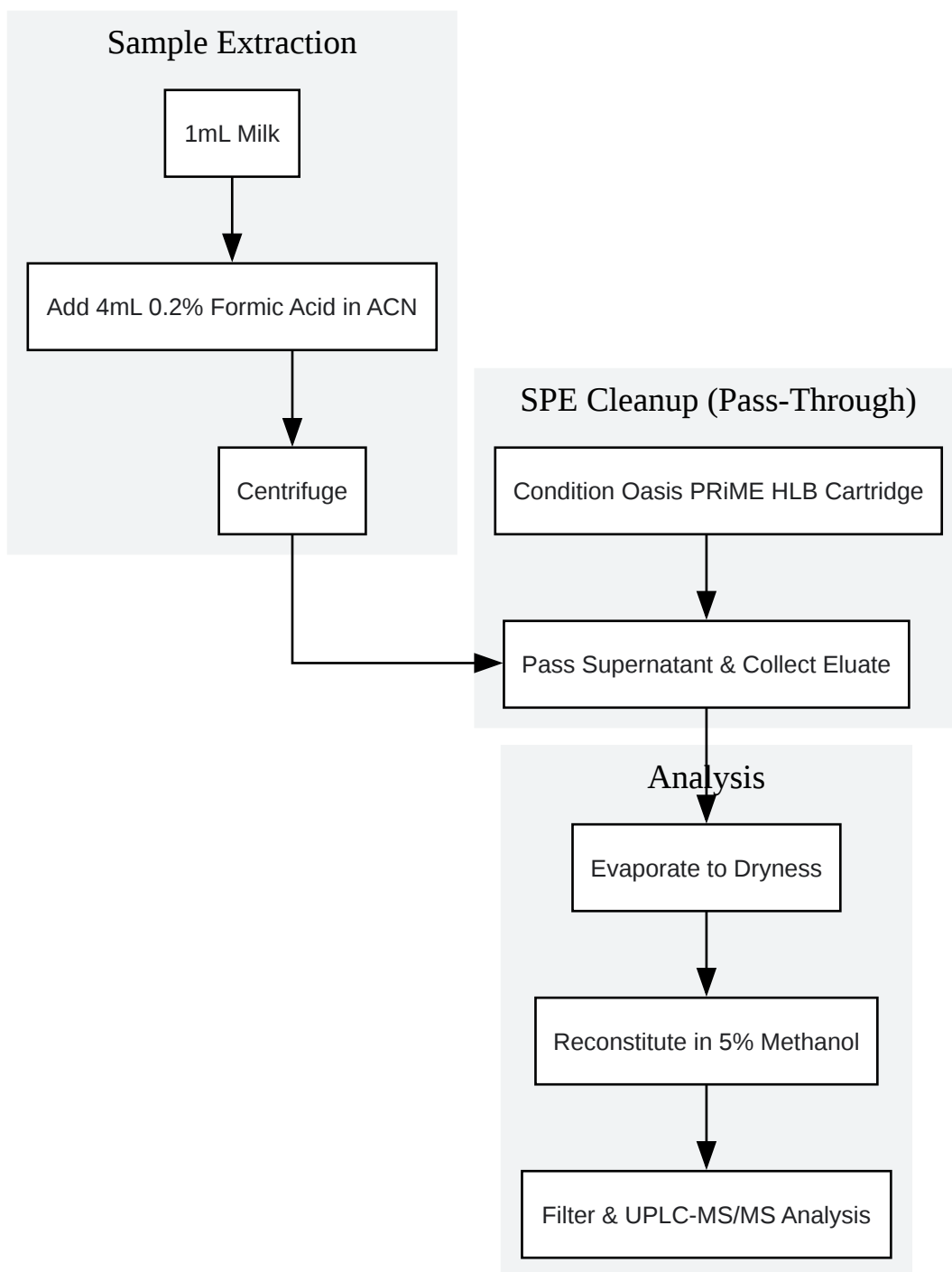
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Caption: SPE Workflow for **Fenhexamid** in Animal Products.



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Caption: Dispersive SPE Workflow for **Fenhexamid** in Soil.



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Caption: Pass-Through SPE Workflow for **Fenhexamid** in Milk.

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Address: 3281 E Guasti Rd

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